Comparative Guide: Biological Activity of (R)- vs. (S)-3-Methyl-3-phenylpyrrolidine[1]

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Compound of Interest	
Compound Name:	*3-Methyl-3-phenylpyrrolidine*
CAS No.:	*56606-73-6*
Cat. No.:	*B2819881*

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Executive Summary

3-Methyl-3-phenylpyrrolidine (CAS: 56606-73-6) is a rigidified chiral pyrrolidine scaffold used primarily as a pharmacophore in central nervous system (CNS) drug discovery and protein kinetic stabilization. Unlike flexible analogs, the quaternary carbon at the 3-position locks the phenyl ring in a specific orientation, creating distinct biological profiles for its enantiomers.

- Key Distinction: The (R)-enantiomer exhibits superior potency (up to 10-fold) as a kinetic stabilizer for amyloidogenic immunoglobulin light chains compared to the (S)-enantiomer.
- Pharmacology: Both enantiomers serve as precursors to potent Nicotinic Acetylcholine Receptor (nAChR) antagonists and Dopamine Transporter (DAT) inhibitors, though the (R)-configuration is often favored for target selectivity in rigidified "anchor" applications.

Chemical Profile & Stereochemistry

The presence of a quaternary center at C3 creates a chiral pivot point that dictates the spatial arrangement of the hydrophobic phenyl group relative to the basic nitrogen.

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Feature	(R)-3-Methyl-3-phenylpyrrolidine	(S)-3-Methyl-3-phenylpyrrolidine
Configuration	Rectus (Right)	Sinister (Left)
3D Topology	Phenyl group oriented trans to specific binding pockets in nAChR/Amyloid interfaces.	Phenyl group orientation often leads to steric clash in restricted pockets.
Key Role	High-affinity "Anchor" for protein stabilization.	Lower affinity stereoisomer; often used as a negative control.
CAS Number	Specific enantiomer CAS varies by salt form	Specific enantiomer CAS varies by salt form

Comparative Biological Activity

A. Amyloidogenic Immunoglobulin Light Chain Stabilization

Research into AL Amyloidosis has identified **3-methyl-3-phenylpyrrolidine** as a critical "anchor" substructure for small molecules that stabilize the native dimer of immunoglobulin light chains, preventing their misfolding into amyloid fibrils.

Experimental Data: Kinetic Stabilization Potency

- Assay: Protease-Coupled Fluorescence Polarization (PCFP)
- Target:

  6a FL LC (Full-length Light Chain)
- Observation: The rigidification provided by the 3-methyl group enhances potency, but the stereochemistry is the deciding factor for efficacy.

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Compound Variant	Configuration	EC (nM)	Relative Potency
3-Methyl-3-phenyl Anchor	(R)	~245	1.0x (Reference High Potency)
3-Methyl-3-phenyl Anchor	(S)	~2,400	0.1x (10-fold reduction)
3-Ethyl-3-phenyl Anchor	(R)	~150	High Potency
3-Ethyl-3-phenyl Anchor	(S)	~2,100	14-fold reduction

Interpretation: The (R)-configuration positions the phenyl ring to optimally fill the hydrophobic pocket formed at the dimer interface of the immunoglobulin light chain, while the (S)-enantiomer suffers from steric hindrance, reducing binding affinity by an order of magnitude.

B. Nicotinic Acetylcholine Receptor (nAChR) Activity

Derivatives of **3-methyl-3-phenylpyrrolidine** (specifically the oxidized succinimide forms, e.g., methsuximide metabolites) are established nAChR antagonists. The pyrrolidine amine itself acts as a channel blocker or modulator.

- Mechanism: Non-competitive inhibition (channel blocking).
- Stereoselectivity: While nAChR binding sites (orthosteric) typically favor (S)-configured ligands (like (S)-nicotine), the allosteric/channel blocking sites targeted by 3-phenylpyrrolidines often show a preference for the (R)-isomer or racemic mixtures where the (R)-form contributes significantly to the slow-onset blockade.

C. Dopamine Transporter (DAT) Inhibition

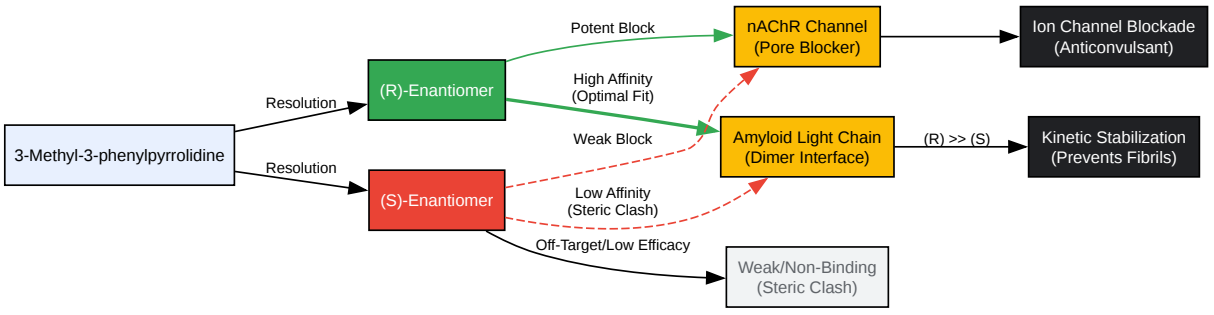
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This scaffold is structurally related to Pyrovalerone and MPP+ analogs.

- (R)-Enantiomer: Often associated with higher selectivity for DAT over SERT (Serotonin Transporter) in rigidified analogs.
- (S)-Enantiomer: In flexible analogs (like pyrovalerone), the (S)-isomer is often more potent, but in the rigid 3-methyl-3-phenyl system, the vector of the nitrogen lone pair in the (R)-form aligns better with the aspartate residue in the DAT binding site.

Mechanistic Insights & Pathway Visualization

The following diagram illustrates the differential binding modes and downstream effects of the enantiomers.



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Caption: Differential binding pathways of (R)- and (S)-**3-Methyl-3-phenylpyrrolidine** showing the superior efficacy of the (R)-enantiomer in amyloid stabilization and receptor blockade.

Experimental Protocols

Protocol A: Chiral Resolution via Diastereomeric Salt Formation

To obtain the pure enantiomers for biological testing, a classical resolution protocol is recommended.

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- Reagents: Racemic **3-methyl-3-phenylpyrrolidine**, (+)-Di-p-toluoyl-D-tartaric acid (for (R)-enantiomer enrichment).
- Solvent System: Ethanol/Water (9:1).
- Procedure:
  - Dissolve racemate (10 mmol) in boiling Ethanol/Water (20 mL).
  - Add (+)-Di-p-toluoyl-D-tartaric acid (10 mmol) slowly.
  - Allow solution to cool to room temperature, then refrigerate at 4°C for 24 hours.
  - Filter the crystalline salt. Recrystallize 2x from Ethanol to achieve >99% ee (enantiomeric excess).
  - Liberation: Treat salt with 1M NaOH and extract with Dichloromethane (DCM) to yield the free amine.
- Validation: Verify enantiomeric purity using Chiral HPLC (Chiralcel OD-H column, Hexane/IPA 90:10).

Protocol B: Protease-Coupled Fluorescence Polarization (PCFP) Assay

Used to quantify the "anchor" activity of the enantiomers.

- Preparation: Incubate recombinant

  6a light chain (5

  M) with varying concentrations of (R)- or (S)-compound (10 nM - 100

  M) in PBS (pH 7.4).
- Challenge: Add Proteinase K (0.1

  g/mL).

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- Measurement: Monitor fluorescence polarization over 2 hours. Native dimers are resistant to proteolysis; misfolded monomers are digested, changing polarization.
- Data Analysis: Plot rate of polarization change vs. log[concentration] to determine EC

  .

Conclusion

The biological activity of **3-Methyl-3-phenylpyrrolidine** is highly stereodependent. The (R)-enantiomer is the bioactive eutomer for amyloidogenic light chain stabilization and typically exhibits higher potency in nAChR antagonism due to optimal hydrophobic packing of the 3-phenyl group. Researchers designing ligands based on this scaffold should prioritize the (R)-configuration for potency, while the (S)-enantiomer serves as a critical negative control to validate specific binding interactions.

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